

Personal protective equipment for handling SLP7111228

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Compound of Interest

Compound Name: SLP7111228

Cat. No.: B15602708

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Essential Safety and Handling Guide for SLP7111228

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **SLP7111228**. Adherence to these procedural guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **SLP7111228** is provided below. This information is crucial for safe handling, storage, and emergency response.

Property	Value	Reference
Chemical Name	(2S)-2-[[3-(4-octylphenyl)-1,2,4-oxadiazol-5-yl]methyl]-1-pyrrolidinecarboximidamide, monohydrochloride	--INVALID-LINK--
CAS Number	1449768-48-2	--INVALID-LINK--
Molecular Formula	C ₂₂ H ₃₃ N ₅ O · HCl	--INVALID-LINK--
Formula Weight	420.0 g/mol	--INVALID-LINK--
Appearance	Crystalline solid	--INVALID-LINK--
Purity	≥95%	--INVALID-LINK--
Storage Temperature	-20°C	--INVALID-LINK--
Solubility (Ethanol)	Approx. 30 mg/mL	--INVALID-LINK--
Solubility (DMSO)	Approx. 30 mg/mL	--INVALID-LINK--
Solubility (DMF)	Approx. 12.5 mg/mL	--INVALID-LINK--
Stability	≥ 4 years at -20°C	--INVALID-LINK--

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **SLP7111228** to minimize exposure and ensure personal safety. This substance should be considered hazardous, and direct contact must be avoided.^[1]

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US).
Hand Protection	Chemical-Resistant Gloves	Nitrile or other compatible material. Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat	Standard lab coat.
Protective Clothing	Fire/flammable resistant and impervious clothing should be worn where splashing is possible.	
Respiratory	Full-Face Respirator	Recommended if exposure limits are exceeded or if irritation is experienced. Use in a well-ventilated area.

Glove Selection and Use:

Since **SLP7111228** is often dissolved in organic solvents like ethanol and DMSO, glove selection must be based on resistance to these solvents.

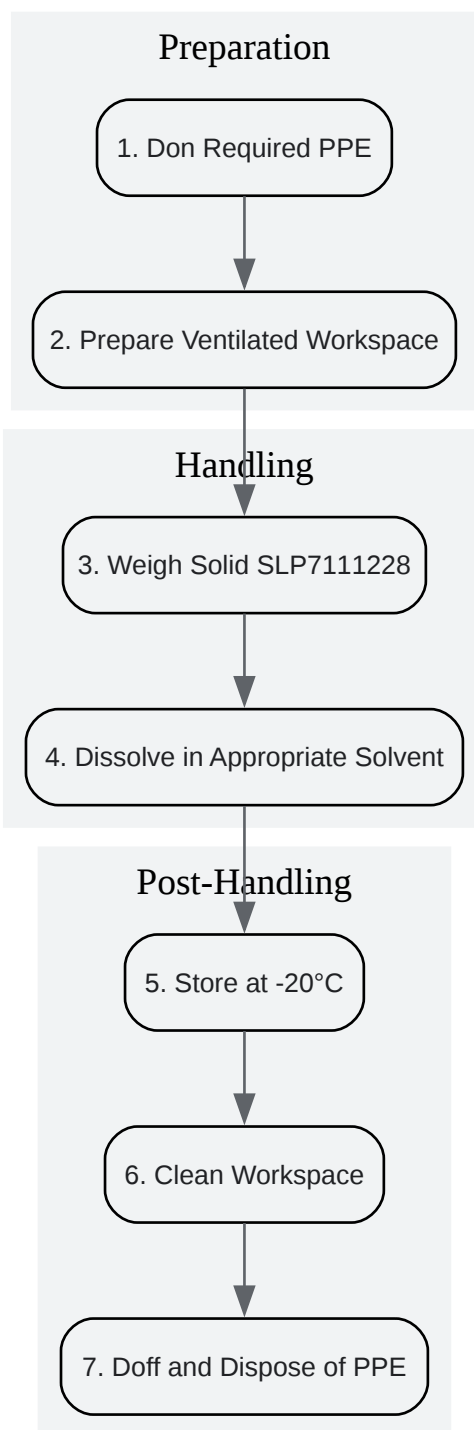
Solvent	Recommended Glove Material	Breakthrough Time
Ethanol	Nitrile, Neoprene	> 8 hours
DMSO	Nitrile (double-gloved)	Variable

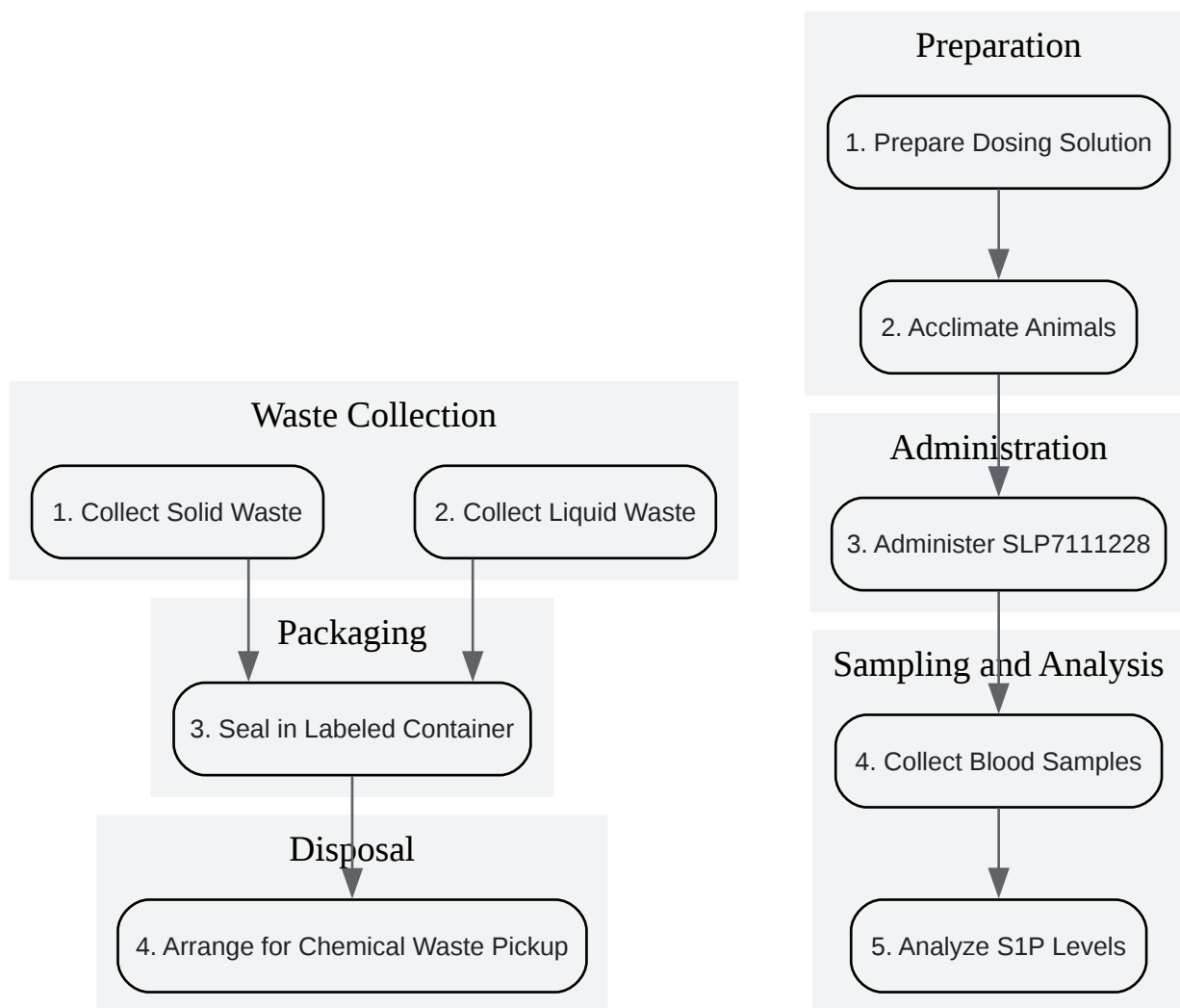
Note: Always consult the glove manufacturer's specific chemical resistance data. When working with DMSO, it is advisable to double-glove and change gloves frequently due to its ability to penetrate many glove materials.

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **SLP7111228** and the safety of laboratory personnel.

Handling Workflow





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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